

A Comprehensive Technical Guide to 2-(Trifluoromethoxy)benzyl Alcohol

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Compound of Interest

Compound Name: 2-(Trifluoromethoxy)benzyl alcohol

Cat. No.: B068479

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This guide provides an in-depth overview of the physicochemical properties of **2-(Trifluoromethoxy)benzyl alcohol**, a versatile building block in organic synthesis, particularly valued in the pharmaceutical and agrochemical industries.^[1] Its utility stems from the presence of the trifluoromethoxy group, which can enhance the metabolic stability and lipophilicity of target molecules. This document is intended for researchers, scientists, and professionals engaged in drug development and chemical synthesis.

Physicochemical Properties

The fundamental molecular attributes of **2-(Trifluoromethoxy)benzyl alcohol** are summarized in the table below. These properties are essential for its application in synthetic chemistry, influencing reaction kinetics, solubility, and purification strategies.

Property	Value
Molecular Formula	C ₈ H ₇ F ₃ O ₂ [2][3]
Molecular Weight	192.14 g/mol [2][3]
Boiling Point	96-98°C at 12 mmHg[2][3]
Density (Predicted)	1.337 ± 0.06 g/cm ³ [2][3]
Refractive Index	1.4480 to 1.4520[2][3]
Storage Conditions	Room Temperature, Sealed in Dry Conditions[2][3]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2-(Trifluoromethoxy)benzyl alcohol** are typically proprietary or published in peer-reviewed chemical literature. The following section outlines a generalized workflow for the characterization of such a chemical entity, providing a conceptual framework for laboratory practice.

A generalized experimental workflow for the characterization of a synthesized chemical compound like **2-(Trifluoromethoxy)benzyl alcohol** is depicted in the following diagram. This process ensures the purity and confirms the identity of the target molecule.

Caption: A conceptual workflow for the synthesis, purification, and characterization of a chemical compound.

This diagram illustrates a logical progression from the initial synthesis and purification of the compound to its detailed analysis using various spectroscopic and chromatographic techniques to confirm its structure and purity. The final step involves the determination of its physical properties.

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